Application Notes and Protocols for 2,2-Dimethylhexanamide as a Chemical Intermediate

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Compound of Interest		
Compound Name:	*2,2-Dimethylhexanamide*	
Cat. No.:	*B8490282*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Dimethylhexanamide is a sterically hindered primary amide that serves as a versatile chemical intermediate in organic synthesis. The presence of a gem-dimethyl group alpha to the carbonyl imparts unique reactivity and stability to the molecule, making it a valuable building block for the synthesis of a diverse range of downstream products. This document provides detailed application notes and experimental protocols for the use of **2,2-Dimethylhexanamide** in key chemical transformations, including its synthesis, reduction to the corresponding amine, dehydration to the nitrile, and its use in the synthesis of N-substituted derivatives.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-Dimethylhexanamide** is presented in the table below.

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Property	Value
Molecular Formula	$C_8H_{17}NO$
Molecular Weight	143.23 g/mol
Appearance	White to off-white solid
Melting Point	Not reported (expected to be a low-melting solid)
Boiling Point	Not reported
SMILES	CCCCC(C)(C)C(=O)N
InChIKey	BNZQGRBBUHRDHJ-UHFFFAOYSA-N

Applications in Chemical Synthesis

2,2-Dimethylhexanamide is a valuable intermediate for the synthesis of various functional groups and molecular scaffolds. The sterically hindered nature of the gem-dimethyl group can influence reaction pathways and provide access to unique molecular architectures.

- Synthesis of 2,2-Dimethylhexylamine: The amide can be readily reduced to the corresponding primary amine, a valuable building block in medicinal chemistry for the introduction of a lipophilic and sterically demanding moiety.
- Synthesis of 2,2-Dimethylhexanenitrile: Dehydration of the amide provides the corresponding nitrile, which is a versatile precursor for the synthesis of carboxylic acids, tetrazoles, and other nitrogen-containing heterocycles.
- Synthesis of N-Substituted **2,2-Dimethylhexanamide**s: The parent amide can be a starting point for the synthesis of a library of N-substituted derivatives, allowing for the exploration of structure-activity relationships in drug discovery programs.

Experimental Protocols

Protocol 1: Synthesis of **2,2-Dimethylhexanamide** from 2,2-Dimethylhexanoic Acid

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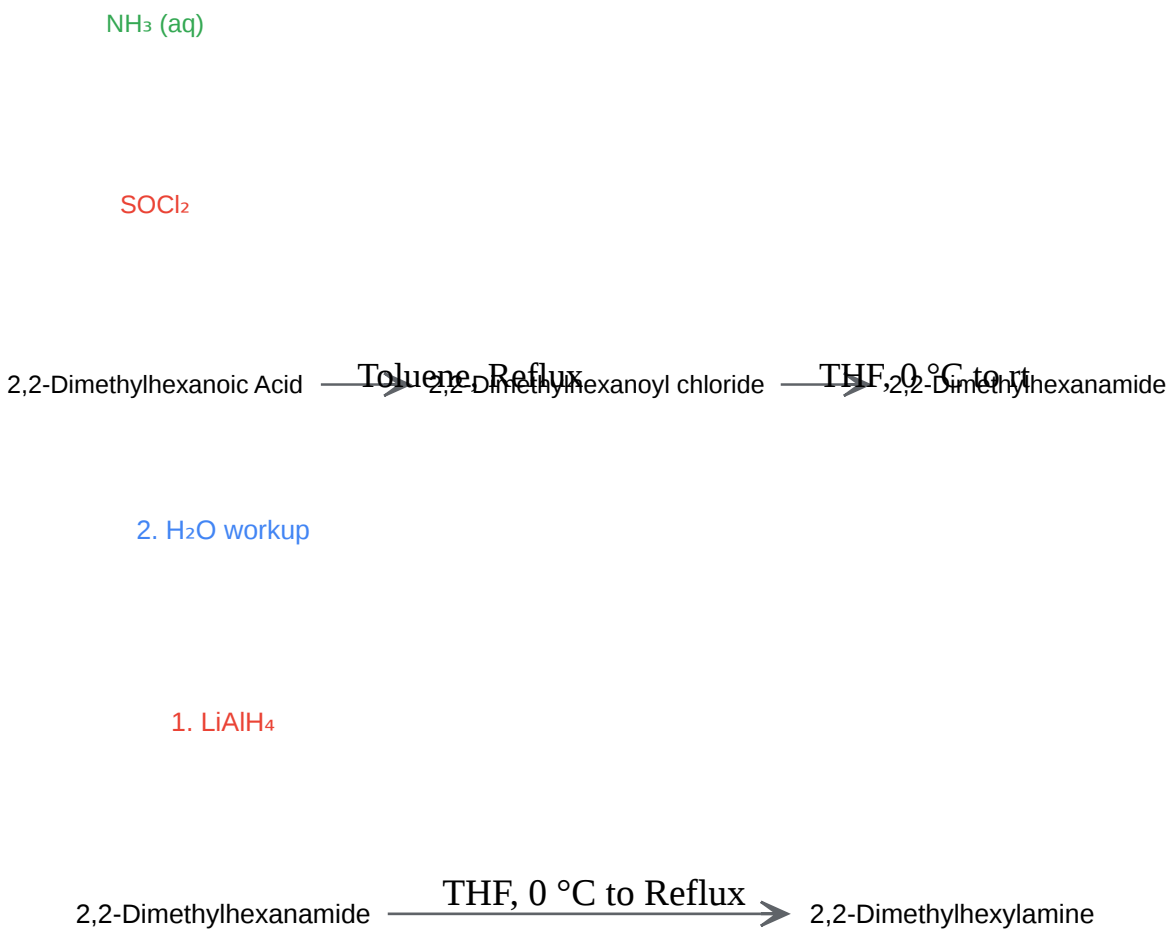
This protocol describes the conversion of 2,2-dimethylhexanoic acid to its corresponding primary amide via an acid chloride intermediate.

Reaction Scheme:



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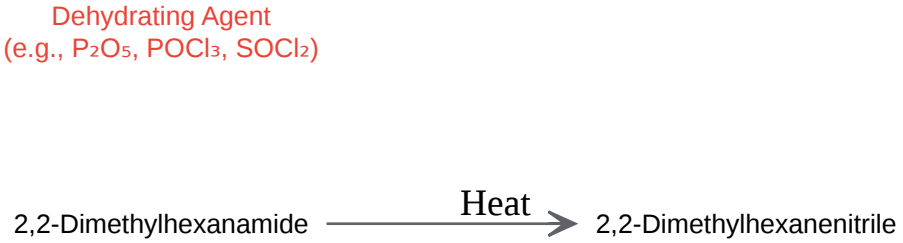

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